

solid phase extraction protocol for ornithine-13C5 in plasma

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Compound of Interest

Compound Name: L-ORNITHINE:HCL (13C5)

Cat. No.: B1579835

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Application Note & Protocol

Topic: Robust Solid Phase Extraction (SPE) Protocol for the Quantification of Ornithine-13C5 in Human Plasma using Weak Cation Exchange (WCX)

Audience: Researchers, scientists, and drug development professionals involved in bioanalysis and mass spectrometry.

Introduction: The Significance of Ornithine Quantification

Ornithine is a non-proteinogenic amino acid that plays a pivotal role in several metabolic pathways, most notably the urea cycle.^[1] Its concentration in plasma is a critical biomarker for diagnosing and monitoring various genetic disorders and metabolic diseases. The use of stable isotope-labeled internal standards, such as Ornithine-¹³C₅, is the gold standard for accurate quantification by mass spectrometry (MS), as it corrects for matrix effects and variations in sample processing.

Effective sample preparation is paramount for successful LC-MS/MS analysis, as biological matrices like plasma are complex and contain numerous interfering substances (e.g., proteins, phospholipids, salts).[2] Solid Phase Extraction (SPE) is a powerful technique for isolating analytes of interest from these complex mixtures, reducing ion suppression and improving the reliability of quantification.[3] This document provides a detailed, field-proven protocol for the extraction of Ornithine- $^{13}\text{C}_5$ from human plasma using a mixed-mode Weak Cation Exchange (WCX) sorbent, ensuring high recovery and clean extracts ready for instrumental analysis.

Principle of the Method: Leveraging Mixed-Mode WCX Chemistry

This protocol utilizes a mixed-mode solid phase extraction sorbent that combines both reversed-phase and weak cation exchange functionalities.[4] This dual mechanism provides superior selectivity for basic compounds like ornithine.

- **Analyte Chemistry:** Ornithine contains two primary amine groups and one carboxylic acid group. At an acidic pH (2–3 pH units below its pKa), the amine groups are protonated, giving the molecule a net positive charge.[5] This positive charge is the primary target for the ion exchange mechanism.
- **Sorbent Chemistry:** The WCX sorbent contains carboxylic acid functional groups. At a neutral or slightly acidic pH, these groups are deprotonated (negatively charged), allowing for strong electrostatic attraction with the positively charged ornithine.
- **The Extraction Strategy:** The protocol is designed around pH manipulation to control the retention and elution of ornithine.
 - **Load:** The plasma sample is acidified and loaded onto the cartridge. The protonated ornithine is retained by strong electrostatic interaction with the ionized sorbent.
 - **Wash:** Interferences are removed using two distinct wash steps. An acidic aqueous wash removes neutral and acidic compounds. An organic wash removes hydrophobic interferences, such as phospholipids, that are retained by the sorbent's reversed-phase backbone.[6]

- Elute: To elute the bound ornithine, a basic solution is introduced. This high pH environment neutralizes the charge on ornithine's amine groups, disrupting the electrostatic interaction with the sorbent and allowing it to be released.[\[6\]](#)[\[7\]](#)

This targeted approach ensures that only compounds with specific basic and hydrophobic properties are retained and subsequently eluted, resulting in a significantly cleaner sample extract.

Materials and Reagents

Material/Reagent	Grade	Recommended Supplier
Oasis WCX μ Elution Plate or Cartridges	N/A	Waters
Ornithine- $^{13}\text{C}_5$ Internal Standard	$\geq 98\%$ purity	Cambridge Isotope Laboratories
Human Plasma (K_2EDTA)	Bioanalytical Grade	Seralab
Methanol (MeOH)	LC-MS Grade	Fisher Chemical
Acetonitrile (ACN)	LC-MS Grade	Fisher Chemical
Formic Acid (FA)	$\geq 99\%$, LC-MS Grade	Thermo Scientific Pierce
Ammonium Hydroxide (NH_4OH)	LC-MS Grade	Fisher Chemical
Water	Optima LC/MS Grade	Fisher Chemical
96-well collection plates	Polypropylene	Standard lab supplier
Centrifuge (for plates/tubes)	N/A	Standard lab supplier
SPE Vacuum Manifold	N/A	Standard lab supplier
Plate/Sample Evaporator	N/A	Standard lab supplier

Experimental Protocol

This protocol is divided into three main stages: sample pre-treatment, solid phase extraction, and final eluate processing.

Step 1: Plasma Sample Pre-Treatment

The objective of this step is to precipitate plasma proteins and adjust the sample pH to ensure optimal binding of Ornithine- $^{13}\text{C}_5$ to the SPE sorbent.[8]

- **Aliquot Sample:** In a 96-well plate or microcentrifuge tube, aliquot 100 μL of human plasma.
- **Spike Internal Standard:** Add the Ornithine- $^{13}\text{C}_5$ internal standard solution to each sample to achieve the desired final concentration.
- **Protein Precipitation:** Add 300 μL of 2% Formic Acid in Acetonitrile to each sample. The acid ensures the analyte is protonated, while the organic solvent precipitates the proteins.[8]
- **Vortex:** Mix thoroughly for 1 minute to ensure complete protein precipitation.
- **Centrifuge:** Centrifuge the samples at 4000 x g for 10 minutes to pellet the precipitated proteins.[9]
- **Transfer Supernatant:** Carefully transfer the supernatant to a new 96-well plate or set of tubes, ready for loading onto the SPE plate.

Step 2: Solid Phase Extraction (SPE) Workflow

This workflow follows the standard four-step SPE process: Condition, Load, Wash, and Elute. [10]

- **Condition:**
 - **Action:** Pass 200 μL of Methanol through the Oasis WCX $\mu\text{Elution}$ plate.
 - **Causality:** This step solvates the polymer-based sorbent, activating both the reversed-phase and ion-exchange sites.[11] Do not let the wells dry out.
- **Equilibrate:**
 - **Action:** Pass 200 μL of Water through the plate.

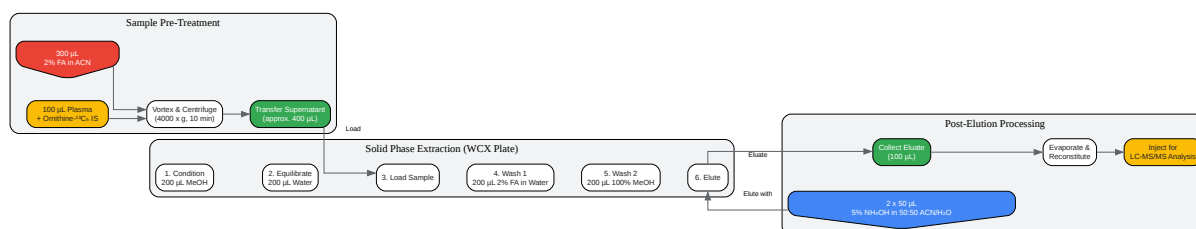
- Causality: This removes the organic solvent and prepares the sorbent for the aqueous sample, ensuring proper retention.[\[11\]](#) Do not let the wells dry out.
- Load:
 - Action: Load the entire supernatant from the pre-treatment step (approx. 400 µL) onto the conditioned plate. Apply a gentle vacuum or positive pressure to pass the sample through the sorbent at a slow, steady rate (approx. 1 drop per second).
 - Causality: At the acidic pH of the sample, the positively charged Ornithine-¹³C₅ binds strongly to the negatively charged WCX sorbent.
- Wash 1 (Aqueous Wash):
 - Action: Pass 200 µL of 2% Formic Acid in Water through the plate.
 - Causality: This wash removes polar, non-basic, and weakly retained interferences without disrupting the strong electrostatic interaction retaining the ornithine.
- Wash 2 (Organic Wash):
 - Action: Pass 200 µL of 100% Methanol through the plate.
 - Causality: This step is crucial for removing non-polar and hydrophobic interferences, such as phospholipids, that are retained on the reversed-phase backbone of the sorbent.[\[6\]](#) This significantly reduces matrix effects in the final LC-MS/MS analysis.
- Elute:
 - Action: Place a clean 96-well collection plate inside the manifold. Elute the Ornithine-¹³C₅ by passing 2 x 50 µL of 5% Ammonium Hydroxide in 50:50 Acetonitrile/Water through the SPE plate.
 - Causality: The basic elution solvent neutralizes the positive charge on the ornithine, disrupting its electrostatic binding to the sorbent and allowing it to be released into the collection plate.[\[6\]](#) Using two smaller aliquots for elution ensures maximum recovery.

Step 3: Final Eluate Processing

- Evaporation: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 100 µL of a mobile phase appropriate for your LC-MS/MS system (e.g., 80:20 Acetonitrile/Water with 0.1% Formic Acid for HILIC analysis).[1]
- Analysis: Vortex briefly and inject into the LC-MS/MS system for quantification.

Workflow Visualization

The following diagram illustrates the complete SPE protocol for Ornithine-¹³C₅ extraction.



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Caption: SPE workflow for Ornithine-¹³C₅ extraction from plasma.

Quantitative Protocol Summary

Step	Reagent/Solvent	Volume	Purpose
Pre-Treatment			
Plasma Sample	-	100 µL	Biological matrix
Precipitation Solvent	2% Formic Acid in Acetonitrile	300 µL	Precipitate proteins & acidify
SPE			
Conditioning	Methanol	200 µL	Solvate sorbent
Equilibration	Water	200 µL	Prepare for aqueous sample
Loading	Pre-treated supernatant	~400 µL	Bind analyte to sorbent
Wash 1	2% Formic Acid in Water	200 µL	Remove polar interferences
Wash 2	Methanol	200 µL	Remove hydrophobic interferences
Elution	5% NH ₄ OH in 50:50 ACN/Water	2 x 50 µL	Release analyte from sorbent
Post-Processing			
Reconstitution	Mobile Phase (e.g., 80:20 ACN/H ₂ O)	100 µL	Prepare for injection

Method Trustworthiness & Validation

To ensure the trustworthiness and robustness of this protocol within your laboratory, it is essential to perform a method validation according to regulatory guidelines (e.g., FDA or EMA). Key parameters to assess include:

- **Recovery:** The efficiency of the extraction process should be evaluated by comparing the analyte response in a pre-extracted spiked sample to a post-extracted spiked sample. Typical recovery for this method is expected to be >85%.

- **Matrix Effect:** Assess the degree of ion suppression or enhancement caused by co-eluting matrix components. The clean-up provided by the dual wash steps in this protocol is designed to minimize matrix effects.
- **Reproducibility:** Evaluate the precision of the method by analyzing replicate samples on different days (inter-day) and within the same day (intra-day).
- **Linearity and Sensitivity:** Determine the linear range of the assay and its lower limit of quantification (LLOQ).

By systematically validating these parameters, a laboratory can ensure that the protocol produces accurate, reliable, and reproducible results for the quantification of Ornithine-¹³C₅.

Conclusion

This application note details a robust and selective solid phase extraction protocol for the quantification of Ornithine-¹³C₅ in human plasma. By employing a mixed-mode weak cation exchange sorbent and a systematic pH-driven methodology, this method effectively removes endogenous interferences, leading to cleaner extracts, reduced matrix effects, and reliable data for bioanalytical studies.

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